

(3R,5R)-Octahydrocurcumin: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (3R,5R)-Octahydrocurcumin

Cat. No.: B15594593

[Get Quote](#)

(3R,5R)-Octahydrocurcumin (OHC), a principal metabolite of curcumin, has emerged as a molecule of significant interest in the scientific community. Exhibiting enhanced stability and bioavailability compared to its parent compound, OHC presents a promising avenue for therapeutic development. This technical guide provides a comprehensive overview of the chemical properties, synthesis, biological activities, and mechanisms of action of **(3R,5R)-Octahydrocurcumin**, with a focus on its potential applications in oncology and inflammatory diseases.

Chemical and Physical Properties

(3R,5R)-Octahydrocurcumin, systematically named 1,7-bis(4-hydroxy-3-methoxyphenyl)-3,5-heptanediol, is a saturated derivative of curcumin.^[1] The reduction of the double bonds in the heptadienone chain of curcumin to a fully saturated heptanediol structure contributes to its increased stability.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₈ O ₆	[1]
Molecular Weight	376.4 g/mol	[1]
CAS Number	36062-07-4	[1]
Synonyms	Hexahydrobisdemethoxycurcumin, Hexahydrocurcuminol	[1]

Synthesis of (3R,5R)-Octahydrocurcumin

The stereospecific synthesis of **(3R,5R)-Octahydrocurcumin** can be achieved through both chemical and biological methods. While various chemical synthesis routes have been explored, enzymatic and microbial transformations offer a highly selective approach to obtaining the desired stereoisomer.

Experimental Protocol: Enzymatic Synthesis using *Enterococcus avium*

This protocol outlines the in vitro production of **(3R,5R)-Octahydrocurcumin** from tetrahydrocurcumin (THC) using the human intestinal bacterium *Enterococcus avium*.

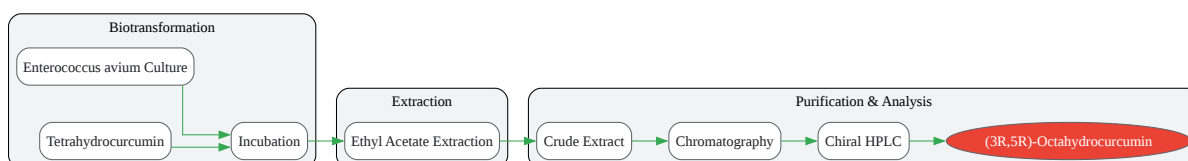
Materials:

- Tetrahydrocurcumin (THC)
- *Enterococcus avium* bacterial culture
- Growth medium (e.g., Brain Heart Infusion broth)
- Ethyl acetate
- Sodium borohydride (NaBH₄) (for synthesis of racemic standards)
- HPLC-grade solvents (for purification and analysis)

Procedure:

- **Culturing of *Enterococcus avium*:** Inoculate *Enterococcus avium* in a suitable growth medium and incubate under anaerobic conditions until a sufficient cell density is reached.
- **Biotransformation:** Introduce tetrahydrocurcumin into the bacterial culture. The concentration of THC and the incubation time should be optimized for maximal conversion.
- **Extraction:** After the incubation period, extract the culture medium with ethyl acetate to recover the metabolites.
- **Purification:** The crude extract is then subjected to chromatographic techniques, such as column chromatography or preparative HPLC, to isolate the **(3R,5R)-Octahydrocurcumin**.
- **Stereochemical Analysis:** The absolute stereochemistry of the purified product is confirmed by comparing its retention time on a chiral HPLC column with that of synthetically prepared standards (racemic and meso-octahydrocurcumin).

Below is a conceptual workflow for the enzymatic synthesis and purification of **(3R,5R)-Octahydrocurcumin**.



[Click to download full resolution via product page](#)

Enzymatic Synthesis and Purification Workflow

Biological Activities and Quantitative Data

(3R,5R)-Octahydrocurcumin demonstrates a range of biological activities, with its anti-inflammatory and anti-tumor properties being the most extensively studied.

Anti-inflammatory Activity

(3R,5R)-Octahydrocurcumin has been shown to possess superior anti-inflammatory effects compared to curcumin.[2] This activity is attributed, in part, to its ability to suppress the TAK1-NF-κB signaling pathway.[2]

Assay	Model	Treatment	Dosage	Effect	Reference
Xylene-induced Ear Edema	Mice	(3R,5R)-Octahydrocurcumin	50, 100 mg/kg (i.g.)	Dose-dependent inhibition of ear edema	[2]
Carrageenan-induced Paw Edema	Mice	(3R,5R)-Octahydrocurcumin	50, 100 mg/kg (i.g.)	Dose-dependent inhibition of paw edema	[2]

Anti-tumor Activity

Studies have demonstrated the potent anti-tumor effects of **(3R,5R)-Octahydrocurcumin**, particularly in hepatocellular carcinoma models.[3] Its mechanism of action involves the induction of apoptosis through the mitochondrial pathway.[3]

Assay	Model	Treatment	Dosage	Effect	Reference
H22 Ascites Tumor	Mice	(3R,5R)-Octahydrocurcumin	5, 10, 20 mg/kg (i.g.)	Increased survival, reduced tumor weight, and induced tumor cell apoptosis	[3]

No specific IC50 values for **(3R,5R)-Octahydrocurcumin** against various cancer cell lines have been prominently reported in the reviewed literature. However, studies on curcumin, its

parent compound, have shown IC50 values ranging from 10 to 30 μ M for various cancer cell lines.

Antimicrobial Activity

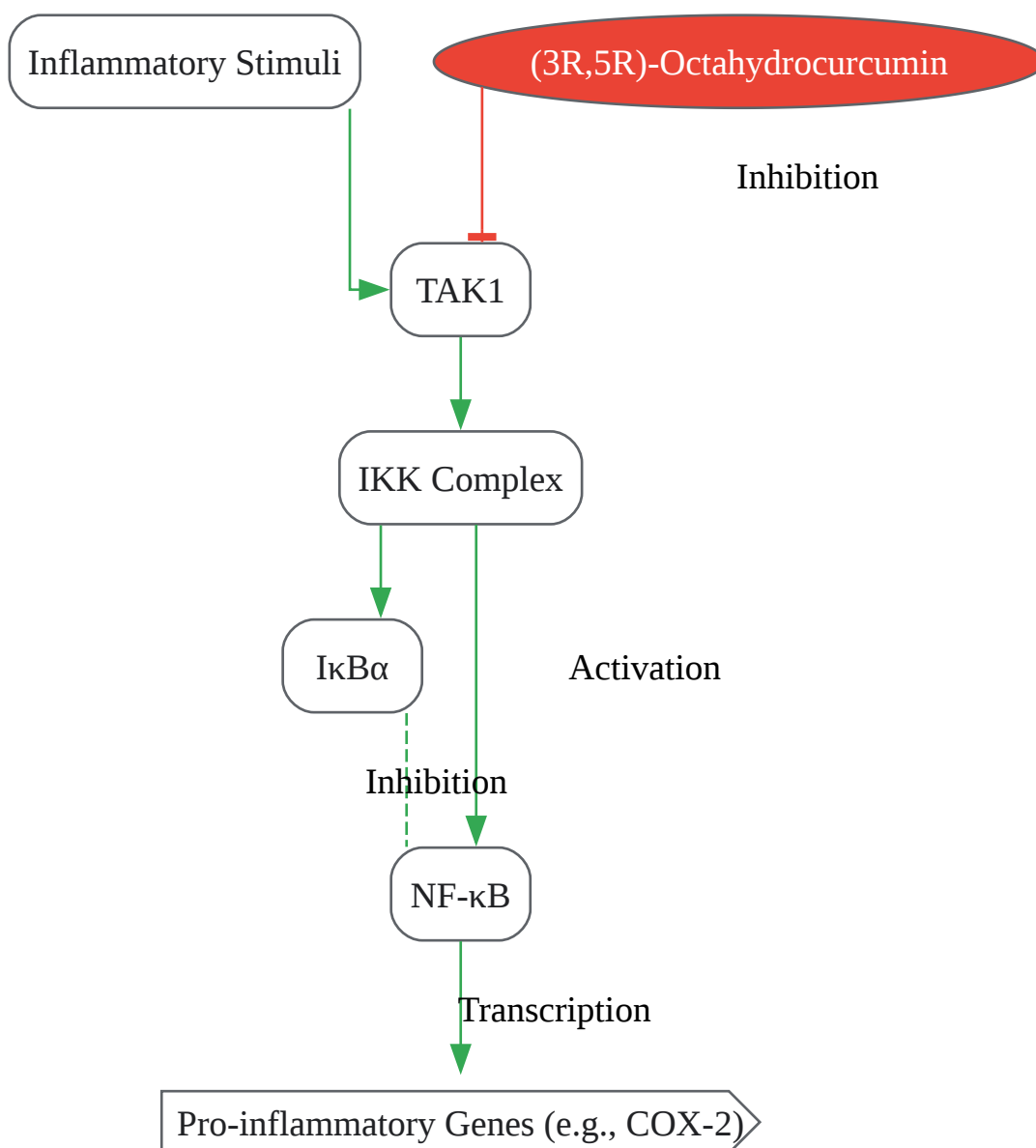
While specific Minimum Inhibitory Concentration (MIC) values for **(3R,5R)-Octahydrocurcumin** are not widely available, research on curcumin provides a basis for its potential antimicrobial properties.

Organism	MIC of Curcumin (μ g/mL)	Reference
Staphylococcus aureus (MSSA)	219	[4]
Staphylococcus aureus (MRSA)	217	[4]
Bacillus subtilis	129	[4]
Escherichia coli	163	[4]
Pseudomonas aeruginosa	175	[4]
Klebsiella pneumoniae	216	[4]

Mechanisms of Action

Suppression of the TAK1-NF- κ B Signaling Pathway

(3R,5R)-Octahydrocurcumin exerts its anti-inflammatory effects by inhibiting the TAK1-NF- κ B signaling pathway.[\[2\]](#) This pathway is a critical regulator of the inflammatory response. OHC has been shown to inhibit the expression of cyclooxygenase-2 (COX-2), a key enzyme in the production of pro-inflammatory prostaglandins.[\[2\]](#)

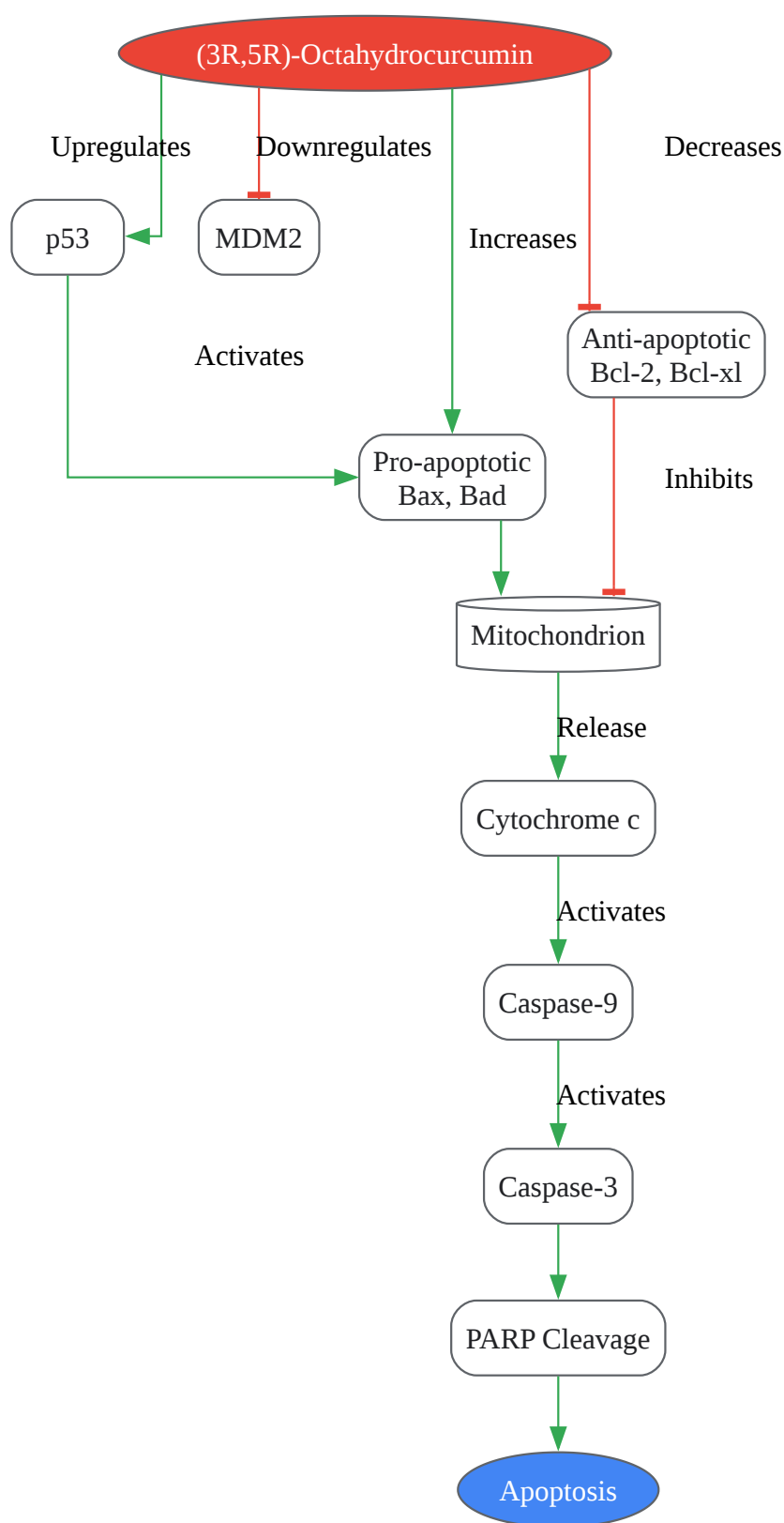


[Click to download full resolution via product page](#)

Inhibition of the TAK1-NF-κB Pathway

Induction of the Mitochondrial Apoptosis Pathway

In the context of cancer, **(3R,5R)-Octahydrocurcumin** induces apoptosis through the intrinsic, or mitochondrial, pathway.^[3] This involves the regulation of pro- and anti-apoptotic proteins, leading to the activation of caspases and subsequent programmed cell death.



[Click to download full resolution via product page](#)

Mitochondrial Apoptosis Pathway Induction

Experimental Protocols

Carrageenan-Induced Paw Edema in Mice

This in vivo model is used to assess the anti-inflammatory activity of **(3R,5R)-Octahydrocurcumin**.

Materials:

- Male Kunming mice (18-22 g)
- **(3R,5R)-Octahydrocurcumin**
- Carrageenan solution (1% in sterile saline)
- Vehicle (e.g., 0.5% sodium carboxymethylcellulose)
- Plethysmometer

Procedure:

- Animal Acclimatization: House the mice under standard laboratory conditions for at least one week prior to the experiment.
- Grouping and Administration: Divide the mice into groups (vehicle control, positive control, and treatment groups). Administer **(3R,5R)-Octahydrocurcumin** or vehicle orally one hour before carrageenan injection.
- Induction of Edema: Inject 0.1 mL of 1% carrageenan solution subcutaneously into the plantar surface of the right hind paw.
- Measurement of Paw Volume: Measure the paw volume using a plethysmometer at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) after carrageenan injection.
- Data Analysis: Calculate the percentage of inhibition of paw edema for the treated groups compared to the vehicle control group.

H22 Hepatocellular Carcinoma Ascites Model in Mice

This in vivo model is used to evaluate the anti-tumor efficacy of **(3R,5R)-Octahydrocurcumin**.

Materials:

- Male Kunming mice (18-22 g)
- H22 hepatocellular carcinoma cells
- **(3R,5R)-Octahydrocurcumin**
- Vehicle
- Saline

Procedure:

- Tumor Cell Implantation: Inject H22 cells intraperitoneally into the mice.
- Treatment: After 24 hours, administer **(3R,5R)-Octahydrocurcumin** or vehicle orally once daily for a specified period (e.g., 10 days).
- Monitoring: Monitor the body weight, abdominal circumference, and survival of the mice daily.
- Assessment of Tumor Growth: At the end of the treatment period, euthanize the mice and collect the ascitic fluid to determine the tumor volume and count the number of tumor cells.
- Apoptosis Analysis: Ascitic tumor cells can be collected for further analysis of apoptosis using methods such as flow cytometry (Annexin V/PI staining) and Western blotting for apoptosis-related proteins.

Conclusion

(3R,5R)-Octahydrocurcumin represents a promising natural product-derived lead compound with significant anti-inflammatory and anti-tumor activities. Its favorable stability and demonstrated efficacy in preclinical models warrant further investigation for its potential development as a therapeutic agent. Future research should focus on elucidating more detailed mechanisms of action, conducting comprehensive pharmacokinetic and toxicological

studies, and exploring its efficacy in a broader range of disease models. The detailed protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals to advance the study of this compelling molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Curcumin's Metabolites, Tetrahydrocurcumin and Octahydrocurcumin, Possess Superior Anti-inflammatory Effects in vivo Through Suppression of TAK1-NF- κ B Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Octahydrocurcumin, a final hydrogenated metabolite of curcumin, possesses superior anti-tumor activity through induction of cellular apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Antibacterial effects of curcumin: An in vitro minimum inhibitory concentration study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(3R,5R)-Octahydrocurcumin: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15594593/docs#3r-5r-octahydrocurcumin-a-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)